(Trifluoromethyl)cyclohexane: A Comprehensive Technical Support Guide for Researchers

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Compound of Interest

Compound Name:	*(Trifluoromethyl)cyclohexane*
CAS No.:	*401-75-2*
Cat. No.:	*B1599226*

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Welcome to the technical support center for **(Trifluoromethyl)cyclohexane**. This guide is designed for researchers, scientists, and professionals in drug development who utilize this versatile fluorinated compound. As a Senior Application Scientist, my goal is to provide you with not just procedural steps, but the scientific reasoning behind them, ensuring both safety and experimental success. **(Trifluoromethyl)cyclohexane** is valued in organic synthesis and materials science for the unique properties conferred by the trifluoromethyl group, including enhanced chemical stability and reactivity.[1] This guide will address common questions and troubleshooting scenarios you may encounter.

Section 1: Core Safety Principles & Chemical Profile

This section provides a foundational understanding of the hazards and properties of **(Trifluoromethyl)cyclohexane**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **(Trifluoromethyl)cyclohexane**?

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A1: **(Trifluoromethyl)cyclohexane** is classified as a flammable liquid and vapor.[2][3][4] It can cause skin and serious eye irritation, and may also lead to respiratory irritation.[2] It is crucial to handle this chemical with appropriate safety measures to mitigate these risks.

Q2: What are the key physical and chemical properties I should be aware of?

A2: Understanding the physical properties of **(Trifluoromethyl)cyclohexane** is essential for its safe handling and use in experiments. It is a colorless liquid with a relatively low boiling point.[5] The trifluoromethyl group provides significant stability and lipophilicity.[5][6]

Property	Value	Source
CAS Number	401-75-2	[2][3][5]
Molecular Formula	C7H11F3	[2][3]
Molecular Weight	152.16 g/mol	[3]
Boiling Point	107 °C	[7]
Flash Point	10 °C	[4]
Density	1.098 g/cm³ at 11.5 °C	[7]

Q3: What are the thermal decomposition products of **(Trifluoromethyl)cyclohexane**?

A3: In the event of a fire or exposure to high temperatures, **(Trifluoromethyl)cyclohexane** can decompose and release hazardous substances, including carbon oxides and hydrogen fluoride.[2][8] Firefighting measures should account for these toxic fumes.

Section 2: Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage procedures are paramount to ensuring a safe laboratory environment.

Frequently Asked Questions (FAQs)

Q4: What are the essential precautions for safely handling **(Trifluoromethyl)cyclohexane**?

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A4: Always handle **(Trifluoromethyl)cyclohexane** in a well-ventilated area, preferably within a chemical fume hood.[2][9] Keep the compound away from heat, sparks, open flames, and other ignition sources.[2][4] Use only non-sparking tools and take precautionary measures against static discharge.[2] Grounding and bonding of containers and receiving equipment is a critical safety step.[2] Avoid breathing vapors or mists and prevent contact with skin and eyes.[2][10]

Q5: What are the recommended storage conditions for **(Trifluoromethyl)cyclohexane**?

A5: Store **(Trifluoromethyl)cyclohexane** in a tightly closed container in a cool, dry, and well-ventilated area.[2][9][11][12] The storage area should be away from incompatible materials such as strong oxidizing agents.[11] It is advisable to store it under an inert gas.

Q6: What specific Personal Protective Equipment (PPE) is required when working with **(Trifluoromethyl)cyclohexane**?

A6: The following PPE is mandatory when handling **(Trifluoromethyl)cyclohexane**:

- Eye/Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[11][13]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[11][13]
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[13]

Section 3: Emergency Procedures and First Aid

In the event of an accident, a swift and informed response is critical.

Frequently Asked Questions (FAQs)

Q7: What is the correct procedure for cleaning up a small spill of **(Trifluoromethyl)cyclohexane**?

A7: For small spills, ensure the area is well-ventilated and eliminate all ignition sources.[2] Absorb the spill with an inert, non-combustible material such as dry sand, earth, or vermiculite.

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[2][14][15] Do not use combustible materials like paper towels to absorb the spill.[15] Collect the absorbed material and place it in a suitable, sealed container for disposal as hazardous waste.[2][15]

Q8: What are the immediate first aid measures for exposure to **(Trifluoromethyl)cyclohexane**?

A8:

- Inhalation: Move the affected person to fresh air and keep them comfortable for breathing. If they are not breathing, provide artificial respiration and seek immediate medical attention.[2]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin area with plenty of soap and water.[2] Seek medical attention if irritation occurs.[2]
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[2] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[2]

Experimental Workflow: Spill Response Protocol

This protocol outlines the steps for managing a minor spill of **(Trifluoromethyl)cyclohexane** in a laboratory setting.

Caption: Minor Spill Cleanup Workflow for **(Trifluoromethyl)cyclohexane**.

Section 4: Use in Drug Development and Synthesis

The unique properties of the trifluoromethyl group make it a valuable component in medicinal chemistry.

Frequently Asked Questions (FAQs)

Q9: Why is the trifluoromethyl group important in drug design?

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A9: The trifluoromethyl group is frequently incorporated into drug candidates to enhance their metabolic stability, lipophilicity, and binding affinity to biological targets.[6][16] Replacing a hydrogen atom with a trifluoromethyl group can block metabolic pathways, thereby increasing the drug's half-life.[6]

Q10: Are there any specific reactivity considerations when using **(Trifluoromethyl)cyclohexane** as a solvent or reactant?

A10: While the trifluoromethyl group is generally stable, the overall reactivity of the molecule will depend on the other functional groups present. It is important to consider its potential interactions with strong bases or nucleophiles. The high electronegativity of the fluorine atoms can influence the electron density of the cyclohexane ring, potentially affecting reaction outcomes.

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